

Technical Guide: Physical Characteristics of 2-Ethynaphthalene-d5

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Compound of Interest

Compound Name: 2-Ethynaphthalene-d5

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This technical guide provides a comprehensive overview of the known physical characteristics of **2-Ethynaphthalene-d5**. Due to the limited availability of specific experimental data for the deuterated form, this guide also includes data for the non-deuterated analogue, 2-Ethynaphthalene, which serves as a close proxy for its physical properties.

Data Summary

The following table summarizes the key physical and chemical properties of **2-Ethynaphthalene-d5** and its non-deuterated counterpart. It is important to note that properties such as melting point, boiling point, and density for the deuterated compound are often approximated from the well-characterized non-deuterated form.

Property	2-Ethyl ⁿ aphthalene-d ⁵	2-Ethyl ⁿ aphthalene (Non-deuterated)
Chemical Formula	C ₁₂ H ₇ D ₅	C ₁₂ H ₁₂ [1][2]
Molecular Weight	161.26 g/mol [3][4][5]	156.22 g/mol [1]
CAS Number	1219805-14-7[3][4][5][6][7]	939-27-5[1]
Appearance	-	Colorless to light yellow liquid[1][2][8]
Melting Point	No experimental data available	-70 °C[8][9]
Boiling Point	Predicted: 257.8 ± 3.0 °C at 760 mmHg	251-252 °C[9]
Density	Predicted: 1.0 ± 0.1 g/cm ³	0.992 g/mL at 25 °C[9]
Refractive Index	Predicted: 1.602	n _{20/D} 1.599[9]
Solubility	Expected to be insoluble in water; soluble in organic solvents	Insoluble in water[1][9]; Soluble in hexane, benzene, toluene, chloroform[2]
Isotopic Enrichment	99 atom % D[3][5]	Not Applicable
Stability	Stable under recommended storage conditions (room temperature)[3][5]	Stable, combustible, incompatible with strong oxidizing agents[9]

Experimental Protocols

The following sections detail standard laboratory methodologies for determining the key physical properties outlined above. These are generalized protocols applicable to organic compounds like **2-Ethylⁿaphthalene-d⁵**.

2.1. Melting Point Determination (Capillary Method)

The melting point is determined as the temperature range over which a solid substance transitions to a liquid.

- Apparatus: Melting point apparatus (e.g., Mel-Temp or Thiele tube), capillary tubes, thermometer.
- Procedure:
 - A small amount of the finely powdered solid sample is packed into a capillary tube, sealed at one end, to a height of 1-2 mm.[\[1\]](#)[\[9\]](#)
 - The capillary tube is placed in the heating block of the melting point apparatus, adjacent to a thermometer.[\[1\]](#)[\[8\]](#)
 - The sample is heated at a steady, slow rate (approximately 1-2 °C per minute) as the temperature approaches the expected melting point.[\[8\]](#)
 - The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
 - The temperature at which the entire sample has completely melted into a clear liquid is recorded as the end of the melting range.[\[9\]](#)
 - For accuracy, the determination is typically repeated at least twice, and the average value is reported.

2.2. Boiling Point Determination (Microscale Capillary Method)

This method is suitable for determining the boiling point of small quantities of a liquid.

- Apparatus: Thiele tube or similar heating bath, small test tube (fusion tube), capillary tube (sealed at one end), thermometer, rubber band or wire for attachment.
- Procedure:
 - A few milliliters of the liquid sample are placed into a fusion tube.[\[7\]](#)
 - A capillary tube, with its open end downwards, is placed inside the fusion tube containing the liquid.[\[7\]](#)[\[10\]](#)

- The fusion tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.[\[7\]](#)
- The assembly is heated in a heating bath (e.g., Thiele tube with mineral oil) slowly and uniformly.[\[7\]](#)
- As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube.[\[7\]](#)
- The heating is stopped, and the bath is allowed to cool slowly.
- The temperature at which the liquid is drawn back into the capillary tube is recorded as the boiling point. This is the temperature where the vapor pressure of the liquid equals the atmospheric pressure.[\[11\]](#)

2.3. Density Determination (Gravimetric Method)

The density is determined by measuring the mass of a known volume of the liquid.

- Apparatus: Analytical balance, graduated cylinder or pycnometer, thermometer.
- Procedure:
 - The mass of a clean, dry graduated cylinder is measured using an analytical balance.[\[12\]](#)
 - A specific volume of the liquid (e.g., 5-10 mL) is carefully added to the graduated cylinder. The exact volume is recorded from the meniscus.[\[12\]](#)
 - The mass of the graduated cylinder containing the liquid is measured.
 - The mass of the liquid is calculated by subtracting the mass of the empty cylinder from the mass of the cylinder with the liquid.[\[13\]](#)
 - The density is calculated using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.
 - The temperature at which the measurement is made should be recorded as density is temperature-dependent.

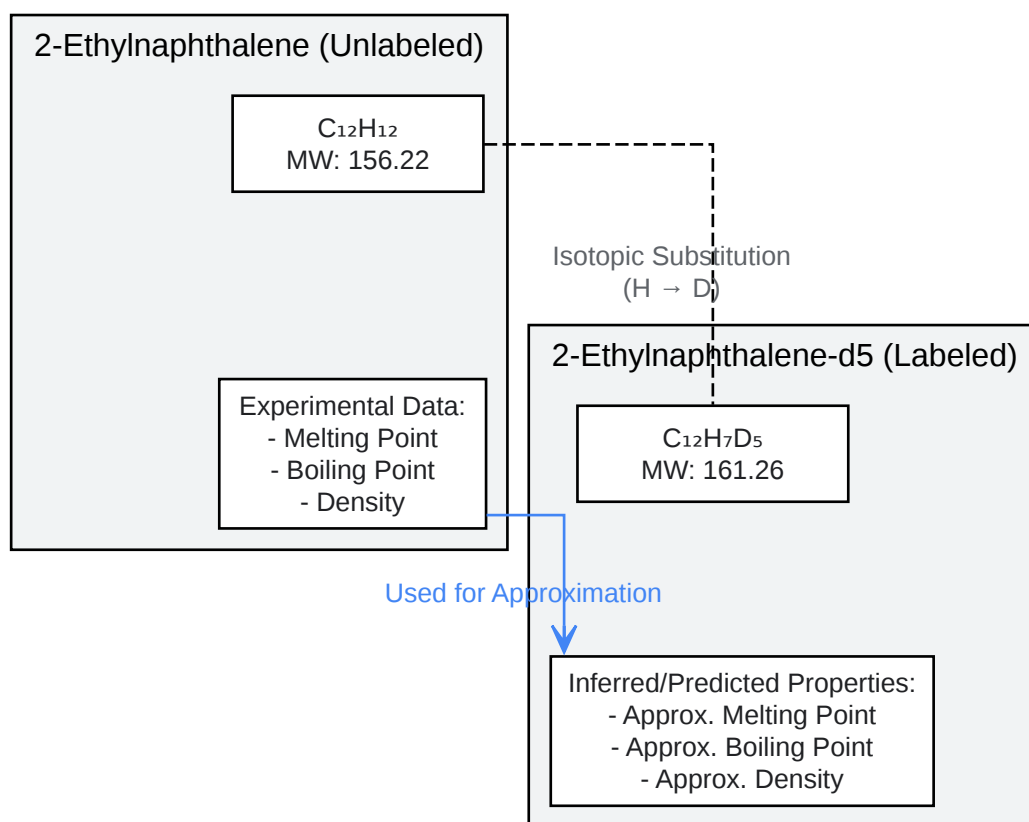
2.4. Solubility Determination

This protocol provides a qualitative assessment of a compound's solubility in various solvents.

- Apparatus: Small test tubes, vortex mixer or stirring rods, selection of solvents (e.g., water, hexane, ethanol, toluene).
- Procedure:
 - Approximately 25 mg of the solute (**2-Ethyl¹³C₁₀H₈**) is placed into a small test tube.[\[3\]](#)
 - A small portion of the solvent (e.g., 0.5 mL) is added to the test tube.[\[3\]](#)
 - The mixture is vigorously agitated (e.g., using a vortex mixer) for 1-2 minutes.[\[14\]](#)
 - The mixture is visually inspected to determine if the solute has dissolved completely. A compound is considered soluble if it forms a clear, homogeneous solution.
 - If the compound does not dissolve, the mixture can be gently warmed to observe any change in solubility with temperature.
 - The process is repeated with different solvents to establish a solubility profile.[\[14\]](#)

Logical Relationships

The physical properties of isotopically labeled compounds are closely related to their unlabeled counterparts. The following diagram illustrates the logical inference of **2-Ethyl¹³C₁₀H₈**'s properties from the known data of 2-Ethyl¹²C₁₀H₈.



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Caption: Relationship between 2-Ethynaphthalene and its deuterated form.

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